

A Comprehensive Technical Review of 4-Cyanobenzoic Acid: Properties, Synthesis, and Applications

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Compound of Interest		
Compound Name:	4-Cyanobenzoic acid	
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Introduction

4-Cyanobenzoic acid (4-CBA), also known as p-cyanobenzoic acid, is a bifunctional aromatic compound featuring both a carboxylic acid and a nitrile group.[1][2] This unique structure makes it a highly versatile and valuable building block in various fields, including organic synthesis, drug development, and materials science.[1][3] Its rigid structure and predictable reactivity allow for its incorporation into complex molecular architectures, from pharmaceuticals to advanced materials like liquid crystals and Metal-Organic Frameworks (MOFs).[4][5] This technical guide provides a detailed review of **4-Cyanobenzoic acid**, summarizing its properties, key experimental protocols, and significant applications for researchers, scientists, and drug development professionals.

Physicochemical and Spectroscopic Properties

4-Cyanobenzoic acid is a white to off-white crystalline powder at room temperature.[4][6] The presence of both the electron-withdrawing cyano and carboxylic acid groups significantly influences the molecule's electronic structure and reactivity.[2][4]

Table 1: Physical and Chemical Properties of **4-Cyanobenzoic Acid** | Property | Value | Reference | | :--- | :--- | :--- | CAS Number | 619-65-8 |[1][4][6] | | Molecular Formula | $C_8H_5NO_2$ |[1][4][5] | | Molecular Weight | 147.13 g/mol |[1][4][7] | | Appearance | White to almost white crystalline powder |[4][6] | | Melting Point | 217-224 °C |[1][4][8] | | Purity | \geq 98% |[1][4] | |



Solubility in Water | ~1.2 g/L at 20°C |[4] | | Solubility (General) | Soluble in methanol and other polar organic solvents; sparingly soluble in low-polarity solvents.[4][5][9] | | InChI Key | ADCUEPOHPCPMCE-UHFFFAOYSA-N |[4][7][8] |

Table 2: Spectroscopic Data for 4-Cyanobenzoic Acid

Spectroscopic Feature	Wavenumber / Shift	Description	Reference
FTIR (C≡N Stretch)	2240 cm ⁻¹	A strong, characteristic absorption for the nitrile group.	[4][10]
FTIR (Aromatic C-H Stretch)	3100-3060 cm ⁻¹	Typical stretching vibrations for aromatic C-H bonds.	[4][10]
FTIR (C-O Stretch)	1334 cm ⁻¹	Coupled with in-plane C-O-H bending.	[4][10]
Raman (C≡N Stretch)	2239 cm ⁻¹	Corresponds to the nitrile stretching mode observed in IR.	[10]
¹H NMR	-	Spectra available in public databases.	[11]

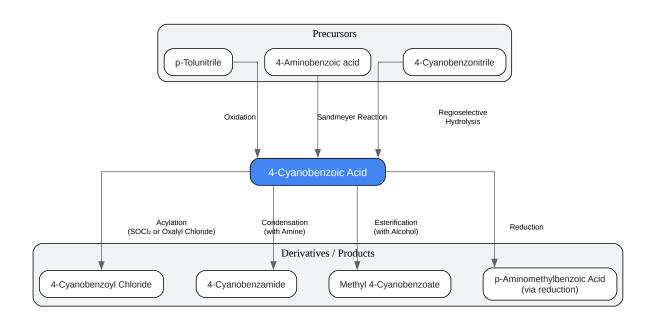
| Mass Spectrometry | - | Electron ionization mass spectra show major fragments at m/z 130, 147, and 102.[7][12] |

Synthesis and Reactivity

4-Cyanobenzoic acid serves as a fundamental starting material for a variety of chemical transformations. Its dual functionality allows for selective reactions at either the carboxylic acid or the nitrile group.

The following diagram illustrates the position of **4-Cyanobenzoic acid** as a product from common precursors and as a reactant in several key chemical transformations.





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Caption: Synthesis pathways to 4-CBA and its primary chemical transformations.

Key Experimental Protocols

Detailed methodologies are crucial for reproducibility in research. The following are protocols for common reactions involving **4-Cyanobenzoic acid**.

This protocol details the conversion of **4-Cyanobenzoic acid** to its corresponding acyl chloride, a highly reactive intermediate.

 Materials: 4-Cyanobenzoic acid (1.0 eq), dry dichloromethane, N,N-dimethylformamide (DMF, catalytic), oxalyl chloride (1.5 eq).



Procedure:

- To a dry 25 mL round-bottom flask, add 4-Cyanobenzoic acid (7.0 mmol, 1.0 eq).
- Add dry dichloromethane (21.0 mL) and a catalytic amount of DMF (3 drops).
- Cool the mixture to 0°C and stir for 10 minutes.
- Slowly add oxalyl chloride (10.5 mmol, 1.5 eq) to the reaction mixture.
- Allow the mixture to warm to 25°C and stir for 4-5 hours.
- After the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent.
- The resulting residue (4-cyanobenzoyl chloride) can often be used in the next step without further purification.

This protocol describes an engineered nitrilase-mediated regioselective hydrolysis for the synthesis of 4-CBA.

- Materials: Whole cells of engineered NIT-3, 100 mM phosphate buffer (pH 8.0), 4cyanobenzonitrile.[13]
- Procedure:[13]
 - Prepare a reaction mixture containing 100 mM phosphate buffer (pH 8.0).
 - Add 4-cyanobenzonitrile to a concentration of 120 g/L.
 - Add whole cells of NIT-3 to a final concentration of 7.5 g/L (dry cell weight).
 - Conduct the biotransformation at 30°C with agitation.
 - Monitor the progress of the reaction over time to determine the yield of 4-Cyanobenzoic acid.

A standard method for purifying the final product.

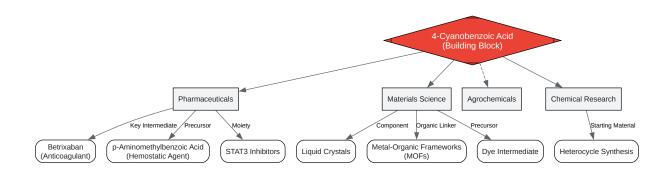


- Materials: Crude 4-Cyanobenzoic acid, deionized water.[9]
- Procedure:[9]
 - Dissolve the crude 4-Cyanobenzoic acid in a minimum amount of hot water.
 - Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold water.
 - Dry the purified crystals in a vacuum desiccator.

Applications in Drug Development and Materials Science

The bifunctional nature of 4-CBA makes it an indispensable intermediate in the synthesis of a wide range of high-value products.[3]

The diagram below illustrates how 4-CBA acts as a central building block leading to diverse applications.





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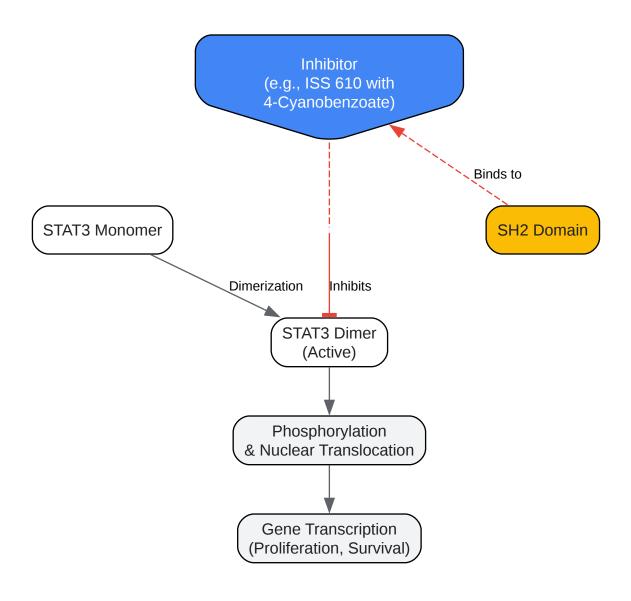
Caption: Application workflow of **4-Cyanobenzoic acid** in various scientific fields.

4-Cyanobenzoic acid is a critical intermediate in the synthesis of several therapeutic agents.

- Betrixaban: It is a key synthetic intermediate for this oral anticoagulant, which is used to prevent and treat venous thromboembolism.[4]
- p-Aminomethylbenzoic Acid: 4-CBA is a precursor to this hemostatic agent used to control bleeding from excessive fibrinolysis.[4]
- STAT3 Inhibitors: The 4-cyanobenzoate moiety is integral to peptidomimetic inhibitors like ISS 610.[4] These molecules target the SH2 domain of STAT3, a key protein in cancer cell signaling, thereby inhibiting its dimerization and activity.[4]

The 4-cyanobenzoate group plays a crucial role in the design of small molecules that disrupt the STAT3 signaling pathway, which is often overactive in cancer.





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Caption: Inhibition of STAT3 dimerization by a 4-cyanobenzoate-containing molecule.

- Liquid Crystals: It is an important raw material for preparing pyrimidine-based liquid crystal display materials.[4][5]
- Metal-Organic Frameworks (MOFs): The deprotonated form, 4-cyanobenzoate, is widely used as an organic linker to construct porous, crystalline MOFs with applications in gas storage and catalysis.[4]
- Polymers: It is used in synthesizing high-performance polymers with enhanced thermal and chemical stability.[1]



Biological Activity

Beyond its role as a synthetic intermediate, **4-Cyanobenzoic acid** itself exhibits biological activity.

- Enzyme Inhibition: Studies have shown that 4-CBA can inhibit both the monophenolase and diphenolase activities of mushroom tyrosinase.[4][6][9]
- Antimicrobial Properties: Some research indicates that 4-CBA possesses antimicrobial and antifungal properties.

Conclusion

4-Cyanobenzoic acid is a compound of significant industrial and academic importance. Its unique chemical structure, featuring two reactive functional groups, provides a versatile platform for the synthesis of complex molecules. From its critical role in producing life-saving pharmaceuticals like Betrixaban to its use in advanced materials such as liquid crystals and MOFs, the utility of 4-CBA is extensive and continues to grow. The detailed protocols and data presented in this guide underscore its value and provide a foundational resource for researchers and developers working with this pivotal chemical intermediate.

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